

Structural Dynamics and Synthetic Utility of Ethyl 4-hydroxyazepane-1-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxyazepane-1-carboxylate

CAS No.: 109386-74-5

Cat. No.: B13021262

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Introduction & Structural Rationale

In the landscape of modern medicinal chemistry, the shift from flat, sp²-hybridized aromatic rings to three-dimensional, sp³-rich aliphatic heterocycles has been a critical strategy for improving drug solubility, metabolic stability, and receptor subtype selectivity. **Ethyl 4-hydroxyazepane-1-carboxylate** (CAS: 109386-74-5)[1] represents a highly versatile, sp³-enriched building block.

Featuring a seven-membered azepane ring, this molecule offers unique conformational flexibility compared to its six-membered piperidine analogs. The presence of the secondary alcohol at the 4-position provides a programmable site for stereospecific functionalization, while the ethyl carbamate moiety at the 1-position serves a dual purpose: it acts as a robust protecting group during aggressive synthetic steps and frequently functions as a critical hydrogen-bond acceptor in the final pharmacophore of central nervous system (CNS) and antiviral therapeutics.

Physicochemical Profiling

Understanding the baseline quantitative metrics of **Ethyl 4-hydroxyazepane-1-carboxylate** is essential for predicting its behavior in chromatographic purification and phase-transfer reactions.

Property	Value / Description
Chemical Name	Ethyl 4-hydroxyazepane-1-carboxylate
CAS Registry Number	109386-74-5
Molecular Formula	C ₉ H ₁₇ NO ₃
Molecular Weight	187.24 g/mol
SMILES String	<chem>O=C(OCC)N1CCCC(O)CC1</chem>
Hydrogen Bond Donors	1 (Secondary Hydroxyl)
Hydrogen Bond Acceptors	3 (Hydroxyl, Carbamate Carbonyl, Carbamate Ether)
Ring System	7-membered aliphatic heterocycle (Azepane)

Strategic Synthetic Workflows

As a Senior Application Scientist, it is imperative to design experimental protocols that are not merely procedural, but mechanistically sound and self-validating. The 4-hydroxyl group of the azepane ring is a poor leaving group; therefore, it must be activated or protected depending on the target trajectory.

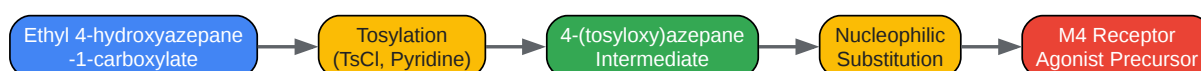
Hydroxyl Activation via Tosylation

To enable the attachment of complex heterocyclic pharmacophores (such as imidazoles or functionalized piperidines) via nucleophilic substitution, the secondary alcohol must be converted into a superior leaving group. Tosylation is the preferred method, as it preserves the stereochemical integrity of the chiral center prior to a stereoinvertive

displacement.

Self-Validating Protocol:

- Reagent Assembly: Combine (R)-**ethyl 4-hydroxyazepane-1-carboxylate** (2.54 mmol) with anhydrous pyridine (2.0 mL) in a round-bottom flask under an inert nitrogen atmosphere.
 - Causality: Pyridine serves a dual function as both the solvent and the acid scavenger. It neutralizes the HCl byproduct generated during the reaction, preventing the degradation of the acid-sensitive carbamate and driving the equilibrium toward product formation.
- Electrophile Addition: Add p-Toluenesulfonyl chloride (TsCl) (3.04 mmol) portion-wise at 0 °C, then allow the mixture to warm to room temperature.
 - Causality: A slight stoichiometric excess of TsCl (1.2 eq) ensures complete conversion of the starting material, mitigating the difficulty of separating the product from unreacted alcohol during chromatography.
- Reaction Monitoring: Stir for 3 hours. Validate reaction completion via LC-MS.
 - Self-Validation: The reaction is deemed complete when the starting material mass (188) is fully depleted, replaced by the tosylate adduct mass.
- Phase Partitioning: Dilute the mixture with Dichloromethane (DCM) and wash sequentially with cold 1N HCl, saturated , and brine.
 - Causality: The acidic wash protonates and removes the residual pyridine into the aqueous layer, while the bicarbonate wash neutralizes any remaining acid, protecting the newly formed tosylate from hydrolysis.
- Purification: Concentrate the organic layer in vacuo and purify via silica gel column chromatography (gradient elution: petroleum ether to Ethyl Acetate). Yields the activated intermediate, (R)-ethyl 4-(tosyloxy)azepane-1-carboxylate, at ~51% efficiency.



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Synthetic workflow for M4 agonist precursors via tosylation.

Etherification via Finkelstein-Assisted Benzylation

When the synthetic route requires the 4-position to be temporarily masked or structurally extended via an ether linkage, benzylation is employed[2].

Self-Validating Protocol:

- Catalyst Integration: Dissolve **ethyl 4-hydroxyazepane-1-carboxylate** (10.32 mmol) and Tetrabutylammonium iodide (TBAI, 2.064 mmol) in anhydrous THF (50 mL).
 - Causality: TBAI acts as a phase-transfer catalyst and an in-situ iodide source. Through the Finkelstein reaction, it converts the incoming benzyl bromide into the highly reactive benzyl iodide, significantly accelerating the etherification kinetics.
- Deprotonation: Cool the vessel in an ice/water bath and introduce a strong base (e.g., Sodium Hydride, 60% dispersion in mineral oil, 1.2 eq). Stir for 30 minutes until hydrogen gas evolution ceases.
 - Self-Validation: The cessation of bubbling (gas) is a visual, self-validating indicator that the alkoxide has been successfully and quantitatively formed.
- Alkylation: Add (bromomethyl)benzene (31.0 mmol) dropwise. Remove the cooling bath and stir for 16 hours.
- Workup & Isolation: Quench with saturated
to destroy unreacted base. Remove THF in vacuo, partition the residue between DCM and water, and purify the concentrated organics via silica chromatography (0-30% petrol/EtOAc) to isolate the benzyl ether.

Pharmacological Target Engagement

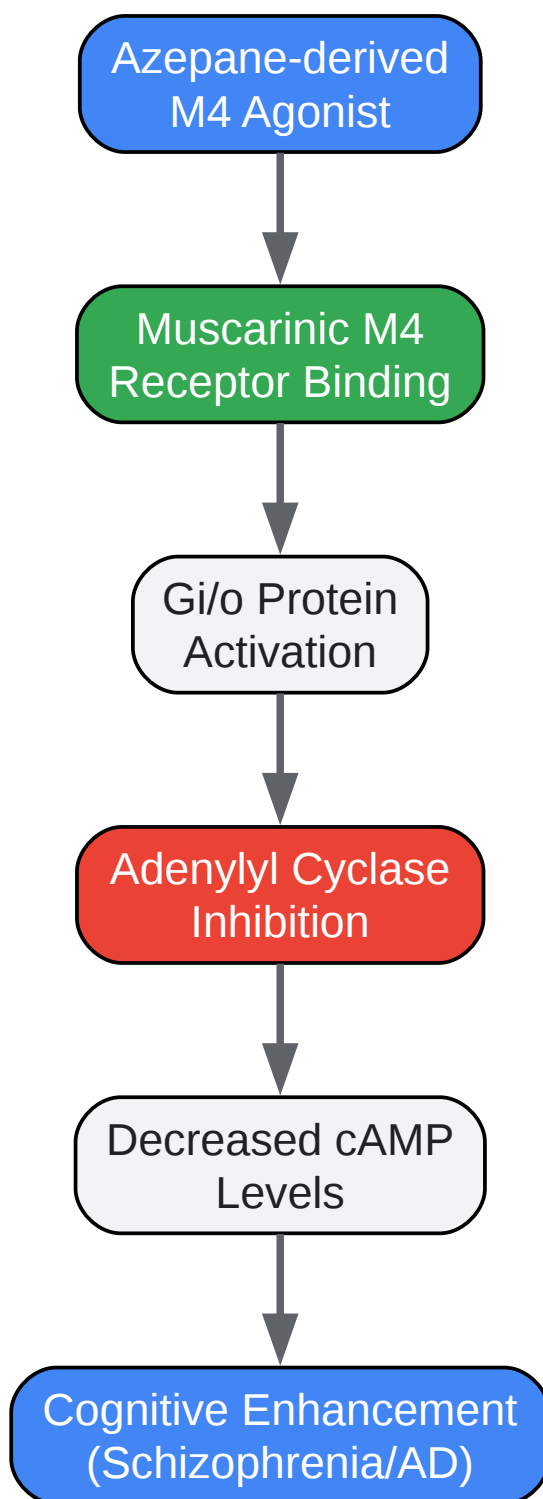
The structural nuances of the azepane ring make it a privileged scaffold in the development of highly selective therapeutic agents.

Muscarinic M4 Receptor Agonism (CNS Disorders)

Historically, targeting muscarinic acetylcholine receptors (mAChRs) for cognitive disorders like Schizophrenia and Alzheimer's disease has been plagued by dose-limiting peripheral side effects (nausea, bradycardia) due to off-target activation of M2 and M3 receptors.

Derivatives of **Ethyl 4-hydroxyazepane-1-carboxylate** have been successfully utilized to synthesize potent, selective Muscarinic M4 receptor agonists[2]. The seven-membered azepane ring provides a distinct spatial geometry that optimally fits the orthosteric or allosteric binding pockets of the M4 subtype, avoiding the steric clashes that occur in M2/M3 receptors. Activation of the

-coupled M4 receptor inhibits adenylyl cyclase, modulating cholinergic tone in the striatum and providing antipsychotic and pro-cognitive efficacy without classical dopaminergic side effects.



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Mechanism of action for azepane-derived M4 muscarinic receptor agonists.

Bridged Tricyclic Carbamoylpyridones (HIV Integrase)

Beyond CNS applications, the functionalized azepane scaffold is instrumental in the synthesis of bridged tricyclic carbamoylpyridones, a novel class of HIV integrase inhibitors[3]. In these complex architectures, the azepane ring is fused into a tricyclic system. The inherent flexibility of the 7-membered ring allows the molecule to adopt a highly specific conformation that perfectly chelates the two catalytic magnesium (

) ions within the active site of the HIV integrase enzyme, halting viral DNA strand transfer and replication.

References

- Livermore et al. (2017).Piperidine Compounds as Muscarinic M4 Receptor Agonists (US 2017/0183338 A1). U.S. Patent Application.
- Brown et al. (2018).Piperidin-1-yl and azepin-1-yl carboxylates as muscarinic M4 receptor agonists (US10030012B2). U.S. Patent.
- Gilead Sciences, Inc. (2020).Bridged tricyclic carbamoylpyridone compounds and their pharmaceutical use (WO2020197991A1). World Intellectual Property Organization.

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Sources

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